

Application Notes: Cell-Based Assays with Rutin for Cancer Research

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rutin, a natural flavonoid glycoside found in a variety of plants, has garnered significant interest in cancer research due to its potential anti-tumor properties.[1] This polyphenolic compound has been shown to modulate multiple cellular signaling pathways, leading to the inhibition of cancer cell proliferation, induction of apoptosis, and cell cycle arrest in various cancer types.[1][2] These application notes provide detailed protocols for key cell-based assays to investigate the anti-cancer effects of Rutin, along with data presentation guidelines and visualizations of the underlying molecular mechanisms.

Data Presentation

The anti-proliferative effect of Rutin can be quantified by determining its half-maximal inhibitory concentration (IC50) in different cancer cell lines.



Cell Line	Cancer Type	IC50 Value (μM)
SiHa	Cervical Cancer	125.43
HeLa	Cervical Cancer	114.07
RPMI-7951	Human Melanoma	64.49 ± 13.27
SK-MEL-28	Human Melanoma	47.44 ± 2.41
786-O	Human Renal Cancer	45.2
LoVo	Colon Cancer	29.1
MCF-7	Breast Cancer	45.6
HEPG2	Liver Cancer	52.7
SKOV3	Ovarian Cancer	20.23 ± 3.4 (as nano- formulation)

Table 1: IC50 values of Rutin in various cancer cell lines.[3][4]

Rutin's pro-apoptotic and cell cycle arrest activities can be quantified by flow cytometry.

Cell Line	Rutin Concentration (µM)	Apoptotic Cells (%)	G2/M Phase Cells (%)	Reference
СНМЕ	0	0	-	_
1	5	-		
5	20	-		
10	30	-	_	
LAN-5	0	-	8.8	
25	-	10.05		_
50	-	14.46	_	
100	-	20.05	_	

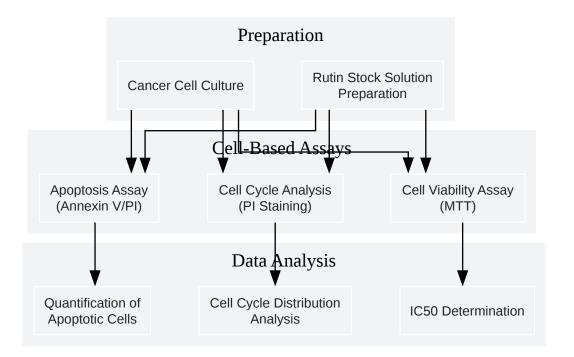


Table 2: Quantitative analysis of apoptosis and cell cycle arrest induced by Rutin.

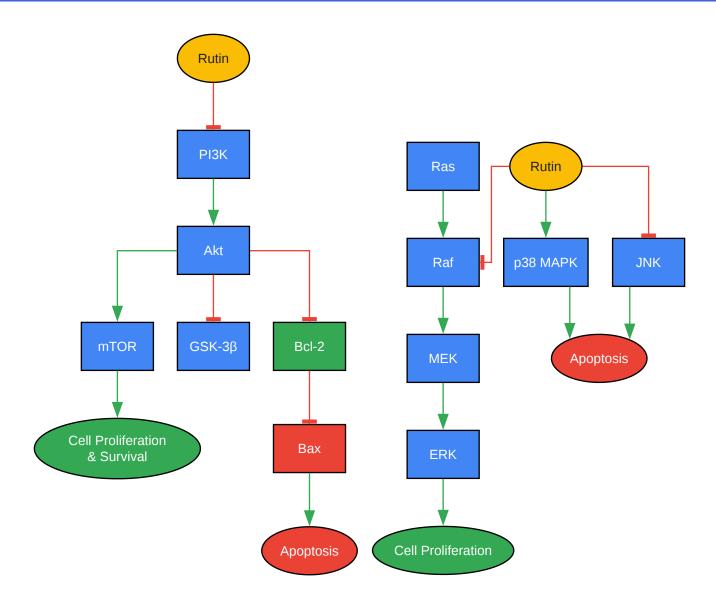
Experimental Protocols

A general workflow for assessing the anti-cancer effects of Rutin is depicted below.









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References

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